

# Application Notes and Protocols for High-Temperature Aerospace Alloys Featuring Ti5Si3

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## Compound of Interest

Compound Name: *Titanium silicide (Ti5Si3)*

Cat. No.: *B078168*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview of the use of **titanium silicide (Ti5Si3)** as a reinforcing phase in high-temperature aerospace alloys. The information presented is intended to guide researchers and scientists in the development and characterization of these advanced materials.

## Introduction to Ti5Si3 in Aerospace Alloys

Titanium alloys are extensively used in the aerospace industry due to their high strength-to-weight ratio, excellent corrosion resistance, and good fatigue life.<sup>[1][2][3]</sup> However, their application at elevated temperatures is often limited by a decrease in mechanical properties and poor oxidation resistance.<sup>[3]</sup> The intermetallic compound **titanium silicide (Ti5Si3)** has emerged as a promising reinforcing phase for high-temperature titanium alloys owing to its high melting point (2130 °C), high hardness and elastic modulus, and excellent creep resistance.<sup>[4][5]</sup> The incorporation of Ti5Si3 into a titanium alloy matrix can significantly enhance its high-temperature performance, making it suitable for demanding applications such as turbine engine components.<sup>[1][6]</sup>

## Data Presentation: Mechanical and Oxidation Properties

The following tables summarize the key quantitative data for Ti5Si3-containing alloys at high temperatures.

Table 1: High-Temperature Mechanical Properties of Ti-Si Alloys

Alloy Composition	Testing Temperature (°C)	Ultimate Tensile Strength (MPa)	Yield Strength (MPa)	Elongation (%)	Hardness (HV)	Creep Rate (s <sup>-1</sup> )
Ti-6Al-4V (baseline)	540	930	-	-	340-370	-
Ti-Ti5Si3 Eutectic Composite	600-800	>800	-	~2	-	Superior to near- $\alpha$ Ti alloys
Ti5Si3 (monolithic)	Room Temperature	-	-	-	1100-1200	-
Ti-3Si-1.5Fe-1Mo	Room Temperature	-	-	-	~600 (55.6 HRC)	-
Ti-Al-Si Alloy (MA + SPS)	Room Temperature	-	-	Brittle	750-1066	-

MA: Mechanical Alloying, SPS: Spark Plasma Sintering

Table 2: High-Temperature Oxidation Behavior of Ti5Si3 and its Alloys

Material	Temperatur e (°C)	Exposure Time (h)	Mass Gain (mg/cm²)	Oxide Scale Composition	Notes
Ti5Si3	1000	500	-	TiO <sub>2</sub> (rutile), TiN, TiSi, TiSi <sub>2</sub>	Poor oxidation resistance in air.
Ti5Si3.2	1000	-	-	SiO <sub>2</sub>	Excellent oxidation resistance.
Ti5Si3 + C	1000	-	-	-	Excellent oxidation resistance.
MoSiBTiC + 10% Cr	800	50	< -1	Cr <sub>2</sub> (MoO <sub>4</sub> ) <sub>3</sub>	Significantly improved oxidation resistance.
MoSiBTiC + 5% Cr, 5% Al	800	50	< -1	Cr <sub>2</sub> (MoO <sub>4</sub> ) <sub>3</sub> , Al <sub>2</sub> (MoO <sub>4</sub> ) <sub>3</sub>	Significantly improved oxidation resistance.
MoSiBTiC (base)	900-1000	-	Parabolic weight loss	TiO <sub>2</sub> , SiO <sub>2</sub>	Dense and protective scale formation.

## Experimental Protocols

### Synthesis of Ti-Ti5Si3 In-Situ Composites via Arc Melting and Centrifugal Casting

This protocol describes the fabrication of Ti-Ti5Si3 in-situ composites from elemental powders.

Materials:

- Titanium sponge (99.6% purity)
- Silicon powder (99.5% purity)

**Equipment:**

- Vacuum arc melting furnace with a non-consumable tungsten electrode and a water-cooled copper crucible
- Centrifugal casting machine with a lost wax mold

**Procedure:**

- Alloy Preparation:
  1. Weigh the titanium sponge and silicon powder to achieve the desired Ti-Si composition (e.g., eutectic at 8.5 wt.% Si).[\[7\]](#)
  2. Thoroughly mix the raw materials.
  3. Press the mixture into a cylindrical electrode.
- Vacuum Arc Melting:
  1. Place the electrode in the vacuum arc melting furnace.
  2. Evacuate the furnace chamber to a high vacuum (e.g.,  $10^{-3}$  Pa).
  3. Backfill the chamber with high-purity argon to a pressure of approximately 50 kPa.
  4. Initiate the arc between the tungsten electrode and the raw material to melt the alloy.
  5. Re-melt the ingot several times to ensure compositional homogeneity.
- Centrifugal Casting:
  1. Place the resulting Ti-Si alloy ingot into the crucible of the centrifugal casting machine.

2. Heat the alloy to the desired pouring temperature above its liquidus temperature (e.g., >1330°C for the eutectic composition).[\[7\]](#)
3. Prepare a pre-heated lost wax ceramic mold.
4. Simultaneously initiate the rotation of the mold and pour the molten alloy.
5. Allow the casting to cool to room temperature under a protective atmosphere or in a vacuum.
6. Remove the casting from the mold.

## Synthesis of Nanostructured Ti<sub>5</sub>Si<sub>3</sub> via Mechanical Alloying

This protocol details the solid-state synthesis of nanostructured Ti<sub>5</sub>Si<sub>3</sub> powder.[\[5\]](#)

### Materials:

- Titanium powder (< 45 µm, 99.5% purity)
- Silicon powder (< 45 µm, 99.5% purity)
- Process control agent (e.g., stearic acid)

### Equipment:

- High-energy planetary ball mill
- Hardened steel or tungsten carbide vials and milling balls
- Glove box with an inert atmosphere (e.g., argon)

### Procedure:

- Powder Preparation:

1. Weigh the titanium and silicon powders in the stoichiometric ratio for Ti<sub>5</sub>Si<sub>3</sub> (Ti-37.5 at.% Si).
2. Add a small amount of process control agent (e.g., 1-2 wt.%) to prevent excessive cold welding.
3. Load the powders and milling balls into the milling vial inside an argon-filled glove box to prevent oxidation. A ball-to-powder weight ratio of 10:1 to 20:1 is typically used.[4]

- Mechanical Alloying:
  1. Seal the vials and place them in the planetary ball mill.
  2. Mill the powders at a high rotational speed (e.g., 200-400 rpm) for an extended period (e.g., 20-60 hours).[8]
  3. Periodically interrupt the milling process to take small powder samples for analysis (e.g., XRD) to monitor the progress of the reaction.
- Powder Characterization:
  1. Handle the resulting nanocrystalline Ti<sub>5</sub>Si<sub>3</sub> powder in an inert atmosphere.
  2. Characterize the powder using techniques such as X-ray diffraction (XRD) to confirm phase formation and scanning electron microscopy (SEM) to observe particle morphology.

## High-Temperature Oxidation Testing

This protocol outlines a standard procedure for evaluating the oxidation resistance of Ti<sub>5</sub>Si<sub>3</sub>-containing alloys.

### Equipment:

- High-temperature tube or box furnace
- Alumina crucibles
- Analytical balance ( $\pm 0.1$  mg accuracy)

**Procedure:**

- **Sample Preparation:**

1. Cut rectangular coupons of the alloy to be tested (e.g., 10 x 10 x 2 mm).
2. Grind all surfaces with SiC paper up to a 600-grit finish.[\[9\]](#)
3. Clean the samples ultrasonically in acetone and then ethanol.
4. Measure the dimensions of each sample to calculate the surface area.
5. Weigh each sample using an analytical balance.

- **Oxidation Exposure:**

1. Place the samples in pre-weighed alumina crucibles.
2. Insert the crucibles into the furnace.
3. Heat the furnace to the desired test temperature (e.g., 800-1200°C) in an air or controlled oxygen atmosphere.
4. Hold the samples at the test temperature for a specified duration. For cyclic oxidation, the samples are periodically cooled to room temperature and weighed.

- **Analysis:**

1. After the exposure time, cool the furnace to room temperature.
2. Carefully remove the crucibles and weigh the samples to determine the mass change per unit area.
3. Analyze the surface and cross-section of the oxidized samples using SEM/EDS and XRD to characterize the oxide scale morphology and composition.[\[10\]](#)[\[11\]](#)

## High-Temperature Creep Testing

This protocol describes the methodology for determining the creep behavior of Ti5Si3 alloys at elevated temperatures.[\[12\]](#)

Equipment:

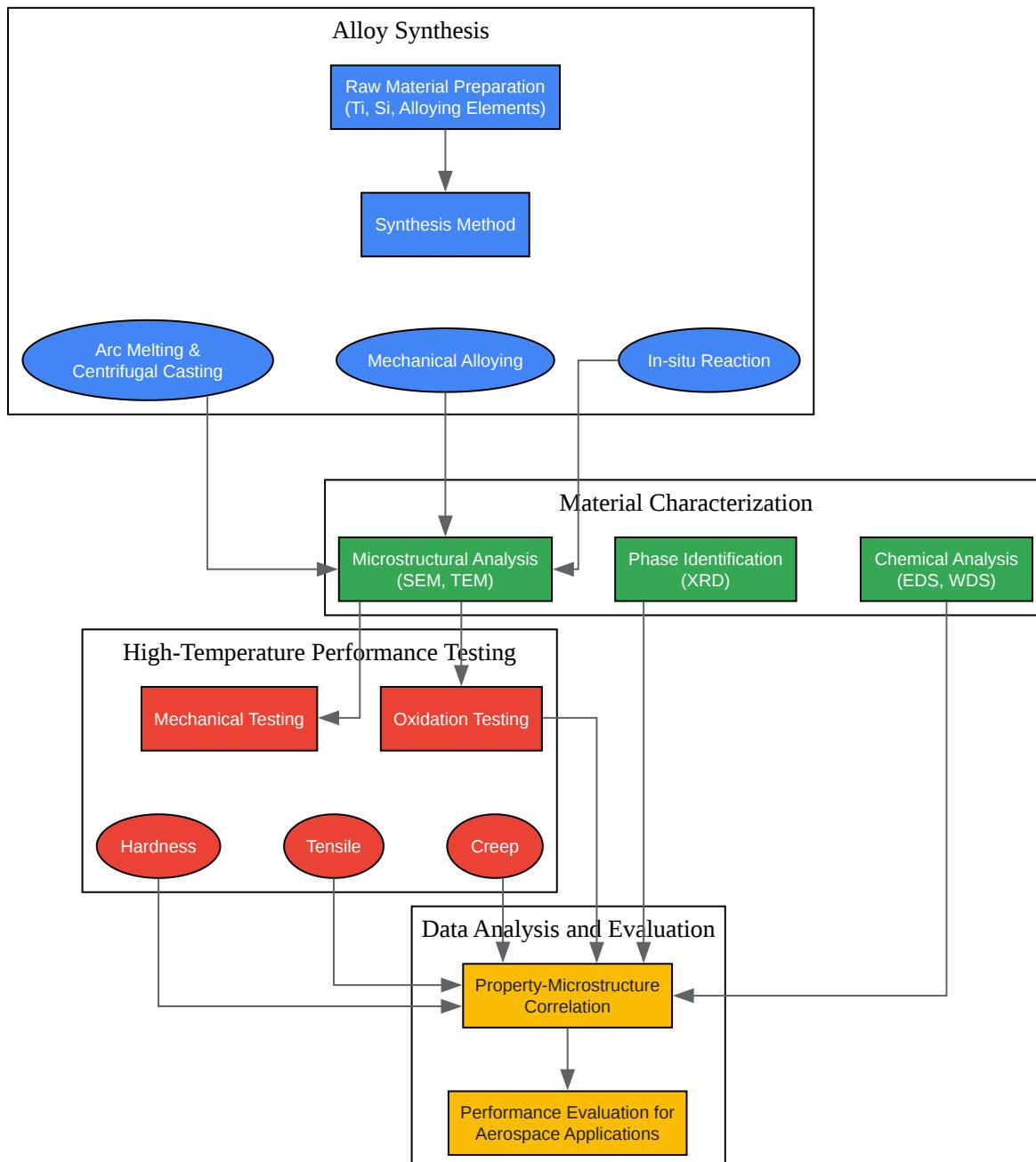
- Creep testing machine with a high-temperature furnace and extensometer
- Tensile test specimens machined from the alloy

Procedure:

- Specimen Preparation:
  1. Machine tensile specimens with a defined gauge length and cross-sectional area from the alloy according to a standard (e.g., ASTM E139).
- Creep Test:
  1. Mount the specimen in the grips of the creep testing machine.
  2. Attach the extensometer to the gauge section of the specimen.
  3. Heat the specimen to the desired test temperature and allow it to stabilize.
  4. Apply a constant tensile load to the specimen.
  5. Record the strain as a function of time throughout the test.
  6. Continue the test until the specimen fractures or a predetermined strain or time is reached.  
[\[12\]](#)
- Data Analysis:
  1. Plot the creep strain versus time to generate a creep curve.
  2. Determine the steady-state (secondary) creep rate from the linear portion of the creep curve.
  3. Analyze the fracture surface using SEM to identify the creep failure mechanism.

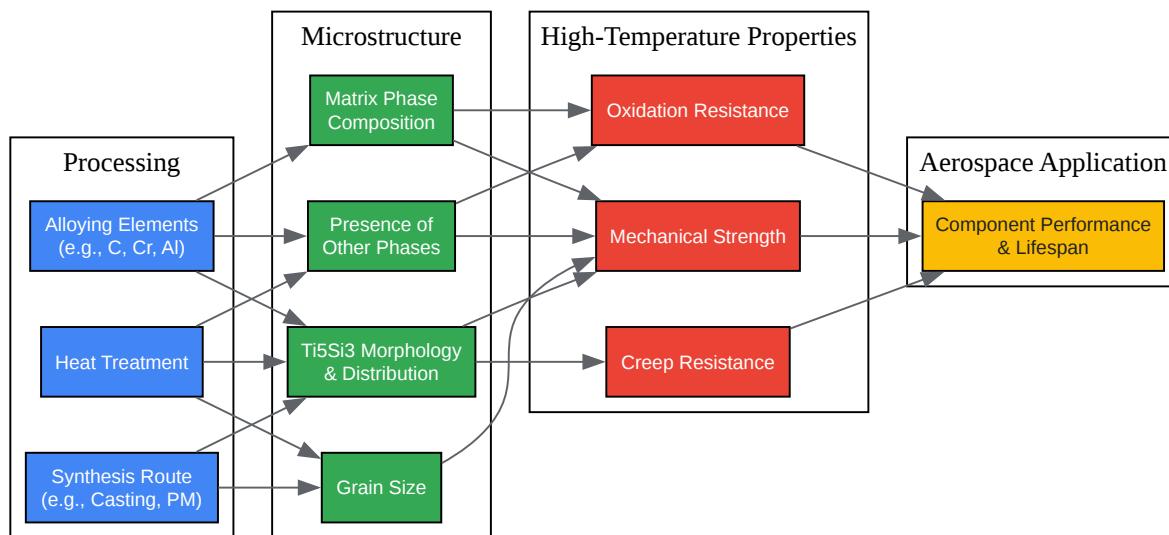
## Visualizations

### Experimental Workflow for Development and Characterization of Ti5Si3-Containing Aerospace Alloys

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Caption: Workflow for Ti5Si3 alloy development.

# Logical Relationship of Factors Affecting High-Temperature Performance



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Caption: Factors influencing Ti5Si3 alloy performance.

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Address: 3281 E Guasti Rd  
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Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)